

# biological role of endogenous N-Stearoylglycine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Stearoylglycine*

Cat. No.: *B127689*

[Get Quote](#)

An In-depth Technical Guide to the Biological Role of Endogenous **N-Stearoylglycine**

Prepared for: Researchers, Scientists, and Drug Development Professionals December 2025

## Executive Summary

**N-Stearoylglycine** is an endogenous N-acyl amino acid (NAA), a class of lipid signaling molecules structurally related to the endocannabinoid anandamide.[1] While research has largely focused on other NAAs like N-Arachidonoylglycine and N-Palmitoylglycine, **N-Stearoylglycine** is emerging as a bioactive lipid with potential roles in cellular signaling, particularly in modulating calcium influx.[2] This technical guide synthesizes the current understanding of **N-Stearoylglycine**'s biological significance, from its metabolic pathways to its putative molecular targets and physiological effects. We provide a summary of available quantitative data, detailed experimental protocols for its study, and diagrams of key pathways to facilitate further research into its therapeutic potential.

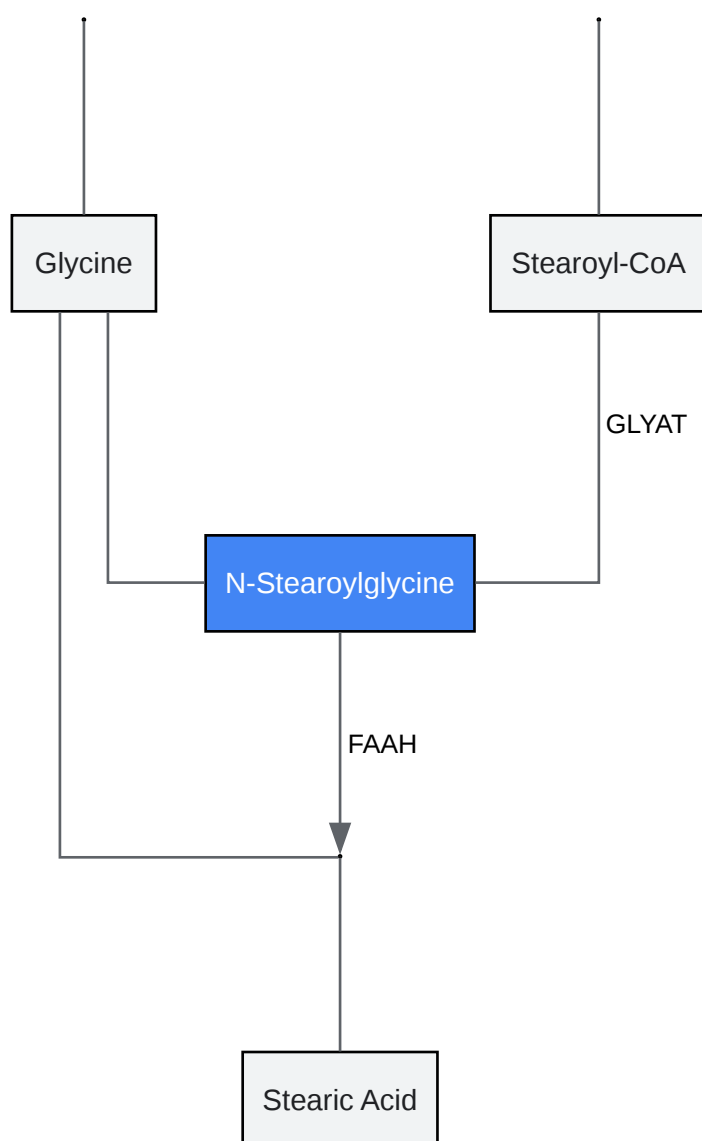
## Introduction

N-acyl amino acids (NAAs) are a class of lipid signaling molecules formed by the conjugation of a fatty acid to an amino acid via an amide bond.[1] **N-Stearoylglycine** (C<sub>20</sub>H<sub>39</sub>NO<sub>3</sub>, M.W. 341.5 g/mol) is the specific conjugate of stearic acid (a C<sub>18</sub>:0 saturated fatty acid) and glycine.[3] It belongs to the family of long-chain saturated NAAs and has been identified in various biological tissues, including skin and bovine tissues.[1][3] The biological functions of many NAAs are still under investigation, but they are known to participate in diverse physiological processes, including pain, inflammation, and energy metabolism, making them attractive targets for novel therapeutic development.

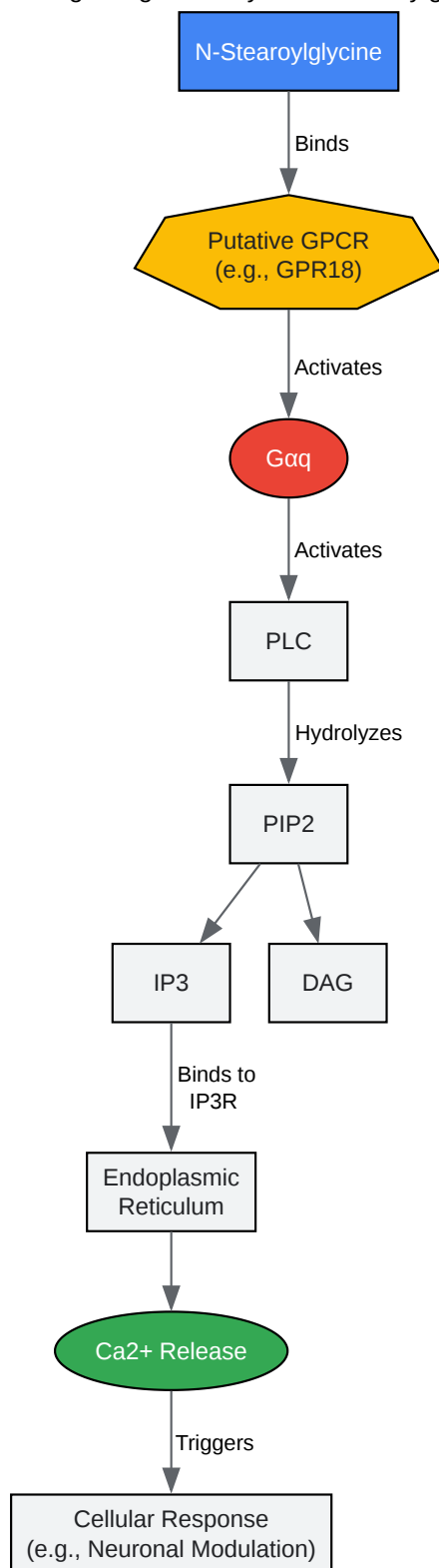
## Biosynthesis and Degradation

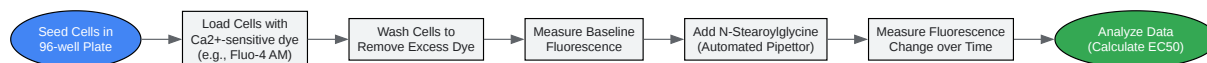
The metabolic pathways for **N-Stearoylglycine** are believed to follow the established routes for other long-chain N-acylglycines.

- **Biosynthesis:** The primary route of synthesis is catalyzed by a Glycine N-acyltransferase (GLYAT), which facilitates the condensation of Stearoyl-CoA (the activated form of stearic acid) with glycine.[4] This enzymatic reaction forms the stable amide bond characteristic of **N-Stearoylglycine**.
- **Degradation:** The primary catabolic enzyme for many fatty acid amides is Fatty Acid Amide Hydrolase (FAAH).[5][6] FAAH is an integral membrane enzyme that hydrolyzes the amide bond of **N-Stearoylglycine** to release stearic acid and glycine, thereby terminating its signaling activity.[5] Genetic or pharmacological inactivation of FAAH has been shown to increase the endogenous levels of related NAAs.[2][6]



## Putative Signaling Pathway for N-Stearoylglycine





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Stearoylglycine | 158305-64-7 | Benchchem [benchchem.com]
- 2. N-Palmitoyl Glycine, a Novel Endogenous Lipid That Acts As a Modulator of Calcium Influx and Nitric Oxide Production in Sensory Neurons[image] - PMC [pmc.ncbi.nlm.nih.gov]
- 3. N-Stearoyl glycine | C20H39NO3 | CID 95070 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Glycine N-acyltransferase-like 3 is responsible for long-chain N-acylglycine formation in N18TG2 cells [ouci.dntb.gov.ua]
- 5. Fatty acid amide hydrolase as a potential therapeutic target for the treatment of pain and CNS disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Fatty Acid Amide Hydrolase (FAAH) Inhibition Plays a Key Role in Counteracting Acute Lung Injury | MDPI [mdpi.com]
- To cite this document: BenchChem. [biological role of endogenous N-Stearoylglycine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127689#biological-role-of-endogenous-n-stearoylglycine]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)